

Essential Safety and Handling Protocol for BT44

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Compound of Interest

Compound Name: BT44


Cat. No.: B15073326

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BT44** (CAS No. 924759-42-2). **BT44** is a selective RET agonist investigated for its neuroprotective potential and is intended for research use only. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

Hazard Identification and Classification

BT44 is classified as a hazardous substance. While some suppliers may ship it as a non-hazardous chemical for transport purposes, the compound's intrinsic properties warrant caution.[\[1\]](#) The Globally Harmonized System (GHS) classifications are summarized below.

| Parameter | Information |
|---|--|
| GHS Pictogram |  |
| Signal Word | Warning [5] [6] |
| Hazard Statements | H302: Harmful if swallowed [5] [6] |
| H315: Causes skin irritation [5] [6] | |
| H319: Causes serious eye irritation [5] [6] | |
| CAS Number | 924759-42-2 [1] [7] |
| Molecular Formula | C ₂₈ H ₂₇ F ₄ N ₃ O ₄ S [1] |
| Molecular Weight | 577.59 g/mol [1] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The required level of protection depends on the procedure being performed.

| Task | Engineering Controls | Required PPE |
|---------------------------|---|--|
| Weighing & Reconstitution | Chemical Fume Hood or Ventilated Balance Enclosure | Nitrile Gloves, Safety Goggles (ANSI Z87.1), Lab Coat |
| Handling Stock Solutions | Chemical Fume Hood | Nitrile Gloves, Safety Goggles, Lab Coat |
| Cell Culture Application | Biosafety Cabinet (Class II) | Nitrile Gloves, Lab Coat |
| Animal Administration | Ventilated Changing Station or Biosafety Cabinet | Nitrile Gloves, Safety Goggles, Lab Coat, Respiratory Protection (as per institutional risk assessment) |

Precautionary Statement Reference: P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]

Handling and Experimental Protocol

This protocol outlines the standard procedure for preparing a stock solution from a powdered form of **BT44**.

3.1. Materials

- **BT44** powder (solid)
- Anhydrous DMSO (or other appropriate solvent)
- Chemical Fume Hood
- Calibrated analytical balance
- Fume hood-safe vortexer

- Sterile, amber glass vials or cryovials
- Micropipettes and sterile, filtered tips

3.2. Step-by-Step Procedure

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is certified and functioning correctly.
- Equilibration: Allow the **BT44** container to reach room temperature before opening to prevent condensation.
- Weighing: In the fume hood, carefully weigh the desired amount of **BT44** powder onto weighing paper and transfer it to a sterile vial.
- Solubilization: Add the calculated volume of DMSO to the vial to achieve the desired stock concentration. **BT44** is soluble in DMSO.[\[9\]](#)
- Mixing: Cap the vial securely and vortex until the solid is completely dissolved.
- Labeling: Clearly label the vial with the compound name (**BT44**), concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution desiccated at 0 - 4°C for short-term use (days to weeks) or at -20°C for long-term storage (months to years).[\[1\]](#)

General Handling Precautions:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[6\]](#)
- P270: Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[6\]](#)
- Avoid generating dust or aerosols.

First Aid and Exposure Response

| Exposure Route | First Aid Measure |
|----------------|--|
| Eye Contact | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, seek medical attention. |
| Skin Contact | P302+P352: IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention. Take off contaminated clothing and wash it before reuse. |
| Ingestion | P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting. |
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. |

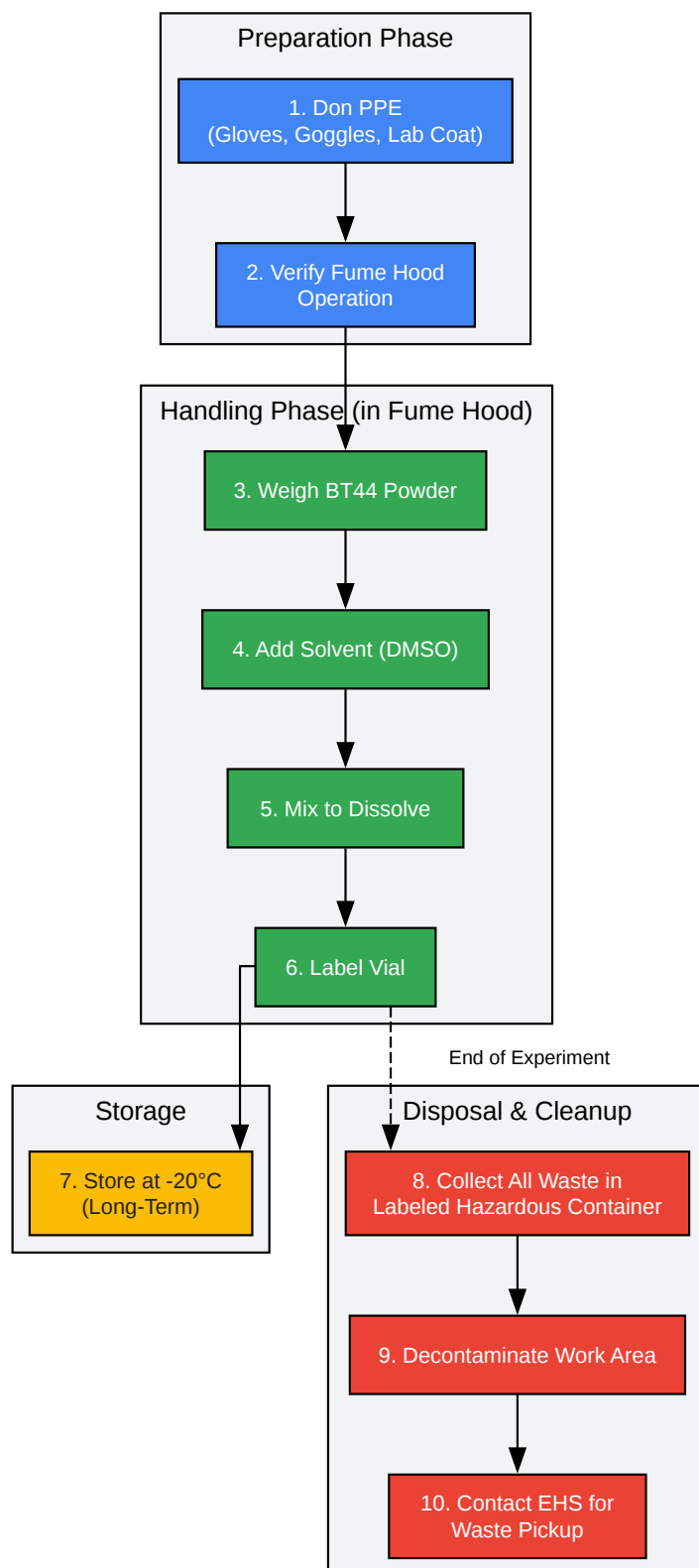
Disposal Plan

Specific disposal guidelines for **BT44** are not widely published. Therefore, it must be handled as hazardous chemical waste.

- Waste Segregation: Collect all **BT44** waste, including empty containers, contaminated PPE, and unused solutions, in a designated, sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**BT44**" and its associated hazards (Irritant, Harmful).
- Consult EHS: Do not dispose of **BT44** down the drain. Contact your institution's Environmental Health & Safety (EHS) department for specific collection and disposal procedures. Federal, state, and local regulations for hazardous waste disposal must be followed.

- P501: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[\[5\]](#)[\[6\]](#)

Workflow and Safety Diagram



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Caption: Workflow for safe handling, preparation, and disposal of **BT44**.

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